

# Personal protective equipment for handling YKL-06-061

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: YKL-06-061

Cat. No.: B15602663

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## Essential Safety and Handling Guide for YKL-06-061

Disclaimer: This document provides essential safety and logistical information for handling **YKL-06-061** based on publicly available data. However, a complete, official Safety Data Sheet (SDS) was not accessible at the time of writing. Researchers, scientists, and drug development professionals must consult the official SDS provided by their supplier for comprehensive safety and handling instructions before commencing any work with this compound.

**YKL-06-061** is a potent and selective second-generation salt-inducible kinase (SIK) inhibitor.<sup>[1]</sup>  
<sup>[2]</sup> As with any potent small-molecule inhibitor, proper handling and disposal are crucial to ensure laboratory safety and minimize environmental impact. This guide provides a framework for the safe use of **YKL-06-061** in a research setting.

## Summary of Physicochemical Data

A clear understanding of the physical and chemical properties of **YKL-06-061** is foundational to its safe handling. The following table summarizes key quantitative data.

| Property          | Value  |
|-------------------|--|
| CAS Number        | 2172617-15-9   |
| Molecular Formula | C <sub>30</sub> H <sub>37</sub> N <sub>7</sub> O <sub>2</sub>                                    |
| Molecular Weight  | 527.7 g/mol [2]  |
| Appearance        | Solid[2]   |
| Purity            | ≥98%   |
| Solubility        | Acetonitrile: Slightly soluble (0.1-1 mg/ml)<br>[2]Chloroform: Sparingly soluble (1-10 mg/ml)[2] |
| Storage           | Store at -20°C for up to 1 year or at -80°C for up to 2 years.[1]                                |

## Personal Protective Equipment (PPE)

Given the potent nature of **YKL-06-061**, a comprehensive approach to personal protection is mandatory. The following PPE should be worn at all times when handling the compound:

- **Gloves:** Nitrile gloves are recommended. Always use two pairs and change them immediately if contaminated.
- **Eye Protection:** Chemical safety goggles are essential to protect against splashes and fine particles.
- **Lab Coat:** A fully buttoned lab coat should be worn to protect skin and clothing.
- **Respiratory Protection:** If there is a risk of aerosolization or if handling large quantities of the solid compound, a properly fitted respirator (e.g., N95 or higher) should be used in a certified chemical fume hood.

## Operational Plan for Handling YKL-06-061

Adherence to a strict operational protocol is vital for the safe handling of this potent research compound.

## Preparation and Weighing

- All handling of the solid form of **YKL-06-061** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Before weighing, ensure the analytical balance is clean and placed within the fume hood.
- Use appropriate weighing paper or a container to avoid direct contact with the balance pan.
- Handle the compound gently to prevent the generation of dust.

## Dissolution

- When preparing solutions, add the solvent to the solid **YKL-06-061** slowly to avoid splashing.
- If sonication is required for dissolution, ensure the vial is securely capped.
- Prepare solutions in a fume hood.

## Experimental Use

- Clearly label all solutions containing **YKL-06-061** with the compound name, concentration, solvent, and date of preparation.
- When using the compound in cell culture or other experimental systems, employ careful pipetting techniques to prevent aerosols and splashes.
- Work on an absorbent, disposable bench liner to contain any potential spills.

## Disposal Plan

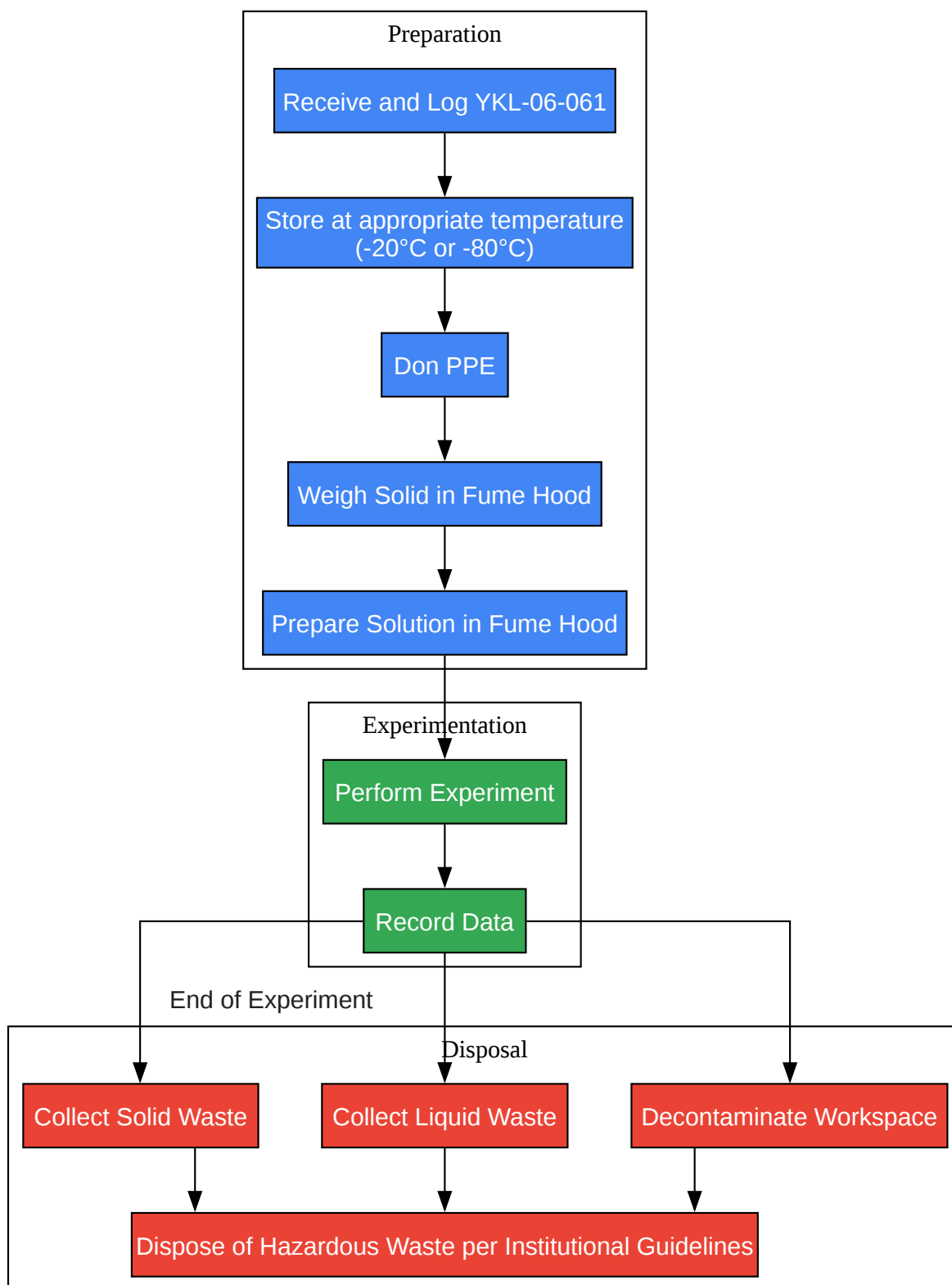
Proper disposal of **YKL-06-061** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste: All solid waste contaminated with **YKL-06-061**, including weighing paper, used pipette tips, and contaminated gloves, should be collected in a dedicated, clearly labeled hazardous waste container.

- **Liquid Waste:** Unused solutions and contaminated liquid waste should be collected in a sealed, labeled hazardous waste container. Do not pour any amount of **YKL-06-061** down the drain.
- **Decontamination:** All surfaces and equipment that come into contact with **YKL-06-061** should be decontaminated. Consult your institution's safety office for appropriate decontamination procedures.
- **Waste Pickup:** Follow your institution's guidelines for the disposal of chemical waste.

## Experimental Workflow for Handling YKL-06-061

The following diagram illustrates the key stages in the safe handling of **YKL-06-061**, from receipt of the compound to the final disposal of waste.



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Caption: Workflow for Safe Handling of **YKL-06-061**

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## References

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Address: 3281 E Guasti Rd

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